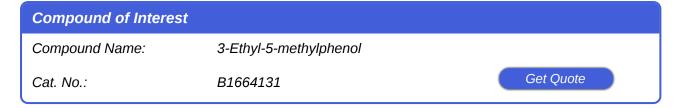


A Comprehensive Technical Guide to the Solubility of 3-Ethyl-5-methylphenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **3-Ethyl-5-methylphenol** in various solvents. Understanding the solubility of this compound is critical for a range of applications, including reaction chemistry, purification, formulation development, and drug delivery. This document compiles available quantitative data, outlines detailed experimental methodologies for solubility determination, and presents a logical workflow for these procedures.

Core Data Presentation: Solubility Profile

Quantitative solubility data for **3-Ethyl-5-methylphenol** in a wide array of organic solvents is not extensively documented in publicly available literature. However, its solubility in water has been established. To provide a broader perspective, this guide includes qualitative and quantitative solubility data for structurally similar compounds, namely cresol and xylenol isomers. These compounds share the phenolic hydroxyl group and alkyl-substituted benzene ring, making their solubility behavior a reasonable proxy for estimating that of **3-Ethyl-5-methylphenol**.

Table 1: Solubility of 3-Ethyl-5-methylphenol and Related Compounds



Compound	Solvent	Temperature (°C)	Solubility
3-Ethyl-5- methylphenol	Water	25	2.32 mg/mL[1][2][3]
m-Cresol	Water	20-25	2.4 g/100 mL[4]
Ethanol	-	Soluble[5]	
Ether	-	Soluble[5]	_
Acetone	-	Soluble[5]	_
Benzene	-	Soluble[5]	_
Chloroform	-	Soluble[5]	_
p-Cresol	Water	25	~2.4 g/100 mL[6]
Ethanol	-	More soluble than in water[6]	
Acetone	-	More soluble than in water[6]	_
Ether	-	More soluble than in water[6]	_
3,5-Dimethylphenol (m-Xylenol)	Water	25	4.88 g/L[7]
Ethyl Alcohol	-	Soluble[7]	
Carbon Tetrachloride	-	Soluble[7]	_
Benzene	-	Very soluble	_
Chloroform	-	Very soluble	_
Ether	-	Very soluble	_

Note: The solubility of phenolic compounds is influenced by the polarity of the solvent, temperature, and pH. The alkyl substitutions on the benzene ring of **3-Ethyl-5-methylphenol**



increase its lipophilicity compared to phenol, suggesting a higher solubility in less polar organic solvents and lower solubility in water.

Experimental Protocols: Determining Solubility

The most common and reliable method for determining the solubility of a solid compound in a liquid solvent is the isothermal shake-flask method. This technique involves creating a saturated solution at a constant temperature and then measuring the concentration of the solute in the solution.

Principle

A supersaturated mixture of the solute (**3-Ethyl-5-methylphenol**) and the solvent is agitated at a constant temperature for a sufficient period to allow the system to reach equilibrium. At equilibrium, the solution is saturated, and the concentration of the dissolved solute represents its solubility at that temperature.

Materials and Equipment

- **3-Ethyl-5-methylphenol** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, diethyl ether, ethyl acetate, hexane, toluene)
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE or nylon)
- · Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

Detailed Methodology



Preparation of a Supersaturated Mixture:

 Accurately weigh an excess amount of 3-Ethyl-5-methylphenol and add it to a known volume or mass of the chosen solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid is crucial to ensure that a saturated solution is formed.

Equilibration:

- Place the sealed container in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a predetermined period (typically 24 to 72 hours) to ensure that
 equilibrium is reached. The time required for equilibration should be determined
 experimentally by taking measurements at different time points until the concentration of
 the solute in the solution remains constant.

Phase Separation:

- After equilibration, allow the mixture to stand undisturbed at the same constant temperature for a sufficient time (e.g., at least 24 hours) to allow the undissolved solid to settle.
- Alternatively, for faster separation, centrifuge the mixture at the experimental temperature.

Sample Collection and Preparation:

- Carefully withdraw an aliquot of the clear supernatant using a pre-warmed or pre-cooled syringe to match the experimental temperature, avoiding any disturbance of the settled solid.
- Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask.
 This step is critical to remove any undissolved microcrystals.
- Dilute the filtered sample with a suitable solvent to a concentration that falls within the linear range of the analytical method.

Quantification:

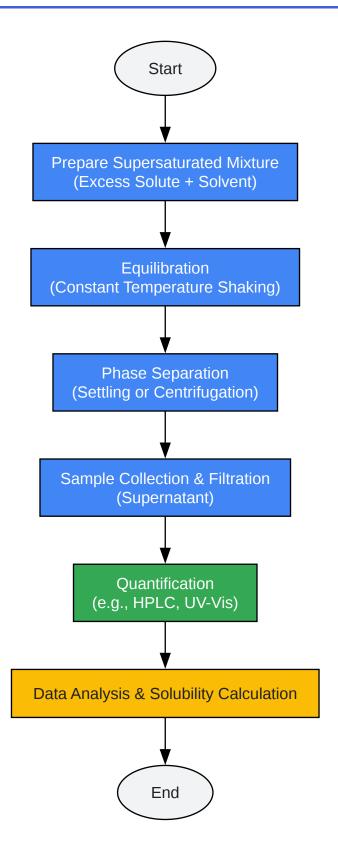


- Analyze the concentration of 3-Ethyl-5-methylphenol in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Prepare a calibration curve using standard solutions of 3-Ethyl-5-methylphenol of known concentrations.
- Calculate the original concentration of the saturated solution, taking into account the dilution factor. This concentration is the solubility of 3-Ethyl-5-methylphenol in the tested solvent at the specified temperature.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of solubility using the shake-flask method.





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Caption: Experimental workflow for solubility determination.



This guide provides a foundational understanding of the solubility of **3-Ethyl-5-methylphenol**. For drug development and other critical applications, it is imperative to experimentally determine the solubility in the specific solvent systems and conditions of interest.

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